

Navigating the Physicochemical Landscape of a Versatile Indole Derivative

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Compound of Interest

Compound Name:	<i>1,3,3-Trimethyl-2,3-dihydro-1H-indole</i>
CAS No.:	105278-05-5
Cat. No.:	B14007002

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An In-depth Technical Guide to the Boiling Point and Density of 1,3,3-Trimethyl-2-methyleneindoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide delves into the essential physicochemical properties—specifically the boiling point and density—of 1,3,3-trimethyl-2-methyleneindoline. It is designed to provide researchers, chemists, and professionals in drug development with a comprehensive understanding of this compound, moving beyond mere data points to explore the causality behind experimental choices and ensure the trustworthiness of the information presented.

A Note on Chemical Identity: 1,3,3-Trimethyl-2,3-dihydro-1H-indole vs. 1,3,3-Trimethyl-2-methyleneindoline

It is crucial to address a common point of ambiguity. While the query specified "**1,3,3-Trimethyl-2,3-dihydro-1H-indole**," the vast majority of available scientific literature and

chemical databases provide data for a closely related and more widely studied compound: 1,3,3-Trimethyl-2-methyleneindoline (CAS Number 118-12-7). This latter compound is also known by the common name Fischer's Base. Given the prevalence of data for 1,3,3-trimethyl-2-methyleneindoline, this guide will focus on its properties, as it is highly probable that this is the compound of interest for most research and development applications.

Core Physicochemical Properties of 1,3,3-Trimethyl-2-methyleneindoline

The boiling point and density of a compound are fundamental physical constants that are critical for its purification, handling, and use in various applications, including as a reactant in chemical synthesis.

Property	Value	Conditions	Source(s)
Boiling Point	248 °C	at standard atmospheric pressure (lit.)	[1]
Density	0.979 g/mL	at 25 °C (lit.)	[1]

These values are widely cited in chemical literature and supplier specifications, indicating a strong consensus on these properties under the specified conditions.

Understanding the Significance of Boiling Point and Density

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For 1,3,3-trimethyl-2-methyleneindoline, a boiling point of 248 °C at atmospheric pressure is indicative of a relatively stable organic molecule with significant intermolecular forces. This high boiling point is a key consideration for its purification by distillation.

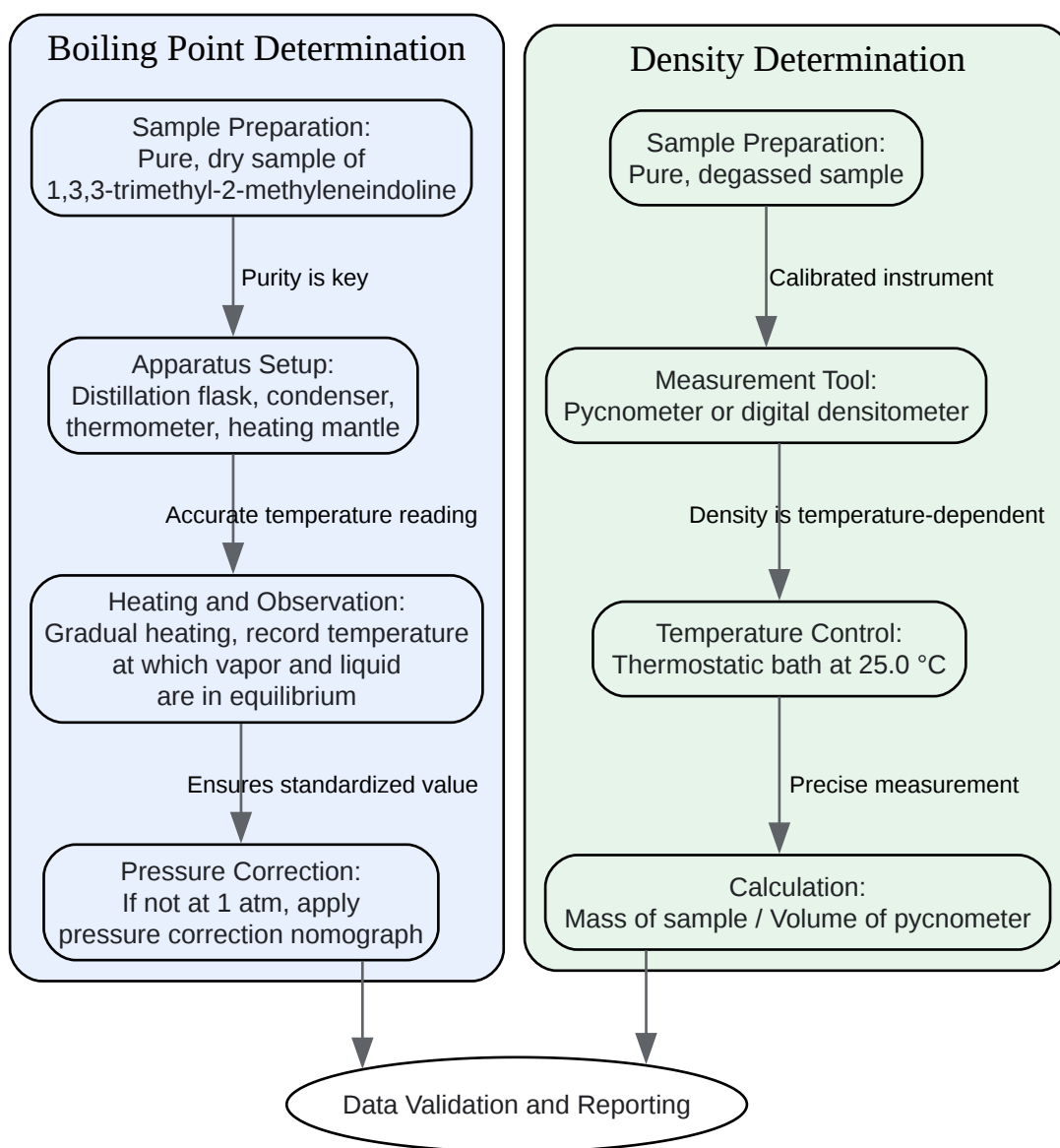
The density of a substance is its mass per unit volume. The density of 1,3,3-trimethyl-2-methyleneindoline, 0.979 g/mL at 25 °C, is close to that of water. This information is vital for

calculations involving mass-to-volume conversions, reaction stoichiometry, and for understanding its behavior in biphasic systems.

Experimental Determination of Boiling Point and Density: A Validated Approach

To ensure the scientific integrity of these physical constants, it is essential to understand the methodologies behind their determination. The following outlines a generalized, self-validating protocol for the experimental determination of the boiling point and density of a liquid organic compound like 1,3,3-trimethyl-2-methyleneindoline.

Workflow for Physicochemical Property Determination



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Caption: A logical workflow for the experimental determination and validation of boiling point and density.

Step-by-Step Protocols

1. Boiling Point Determination (Distillation Method)

- **Apparatus:** A standard distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.

- **Sample Preparation:** A sample of 1,3,3-trimethyl-2-methyleneindoline is placed in the round-bottom flask along with boiling chips to ensure smooth boiling. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm of the distillation head.
- **Procedure:**
 - The sample is heated gently.
 - As the liquid boils, the vapor rises and condenses in the condenser.
 - The temperature is recorded when the vapor is condensing on the thermometer bulb and there is a steady drip of condensate into the receiving flask. This temperature represents the boiling point.
- **Self-Validation:** The boiling point should remain constant during the distillation of a pure compound. A boiling range rather than a sharp boiling point indicates the presence of impurities.

2. Density Determination (Pycnometer Method)

- **Apparatus:** A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) and an analytical balance.
- **Procedure:**
 - The empty, clean, and dry pycnometer is weighed.
 - The pycnometer is filled with distilled water of a known temperature (e.g., 25 °C) and weighed again to determine the volume of the pycnometer.
 - The pycnometer is then emptied, dried, and filled with 1,3,3-trimethyl-2-methyleneindoline at the same temperature.
 - The pycnometer filled with the sample is weighed.
- **Calculation and Self-Validation:** The density is calculated by dividing the mass of the sample by the volume of the pycnometer. The measurement should be repeated multiple times to

ensure reproducibility. The standard deviation of the measurements provides an indication of the precision.

Applications in Research and Development

A precise understanding of the boiling point and density of 1,3,3-trimethyl-2-methyleneindoline is essential for its various applications.

- **Synthesis:** As a key intermediate in the synthesis of various dyes and other organic compounds, its boiling point is critical for purification by distillation.[2]
- **Formulation:** In drug development, the density of an active pharmaceutical ingredient or an intermediate is important for formulation design and manufacturing processes.
- **Chemical Engineering:** These properties are fundamental for process design, safety assessments, and equipment sizing in a chemical plant.

Conclusion

The boiling point and density of 1,3,3-trimethyl-2-methyleneindoline are well-established physical constants that are fundamental to its use in research and industry. This guide has not only presented these values but has also provided a framework for their experimental determination, emphasizing the importance of methodological rigor and self-validation to ensure data integrity. For scientists and professionals working with this versatile indole derivative, a thorough understanding of these properties is the bedrock of successful and reproducible scientific endeavor.

References

- Google Patents. (n.d.). Process for the preparation of 1,3,3-trimethyl-2-methylene indolines.

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